

Application Notes and Protocols for Williamson Ether Synthesis Using Chlorodiphenylmethane

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Compound of Interest

Compound Name: Chlorodiphenylmethane

Cat. No.: B1668796

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These application notes provide a detailed overview and experimental protocols for the Williamson ether synthesis utilizing **chlorodiphenylmethane** as the electrophile for the preparation of benzhydryl ethers. This methodology is of significant interest in medicinal chemistry and drug development due to the prevalence of the benzhydryl ether moiety in a variety of pharmacologically active compounds.

Introduction

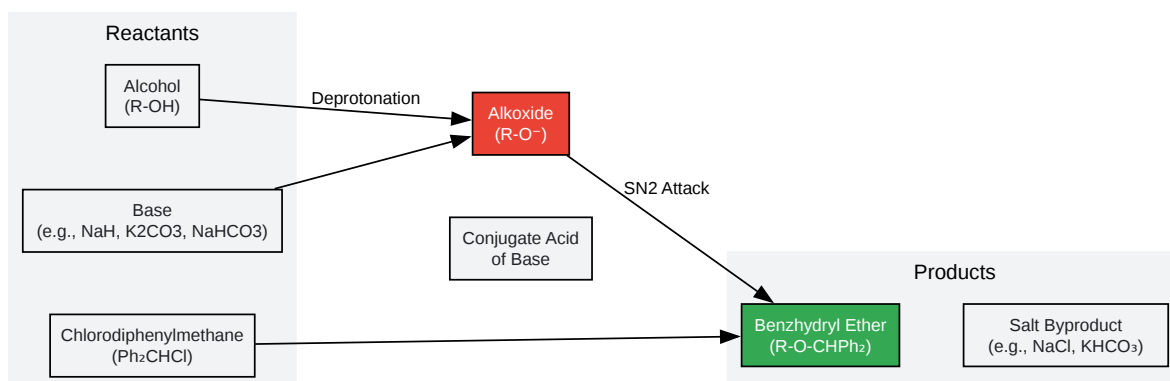
The Williamson ether synthesis is a robust and versatile method for the formation of ethers via an SN2 reaction between an alkoxide and an organohalide.^[1] The use of **chlorodiphenylmethane** (also known as benzhydryl chloride) as the alkylating agent allows for the introduction of the bulky and lipophilic diphenylmethyl (benzhydryl) group. This group is a key structural motif in numerous pharmaceutical agents, including antihistamines like diphenhydramine.^{[2][3]}

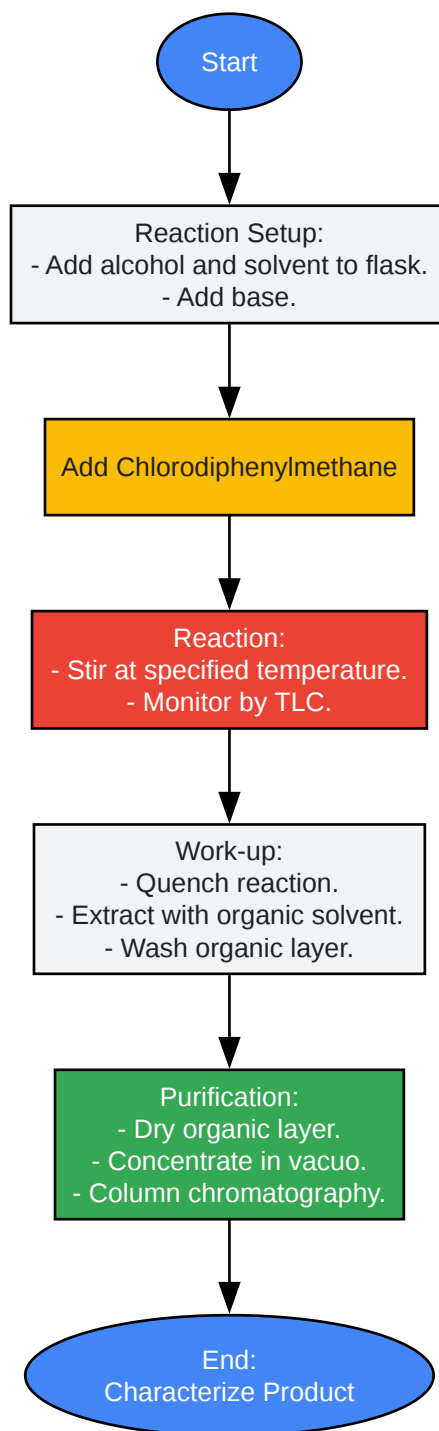
The reaction proceeds by deprotonating an alcohol with a suitable base to form a nucleophilic alkoxide, which then attacks the electrophilic carbon of **chlorodiphenylmethane**, displacing the chloride leaving group to form the desired benzhydryl ether.

Reaction Mechanism and Signaling Pathway

The Williamson ether synthesis with **chlorodiphenylmethane** follows a bimolecular nucleophilic substitution (SN2) mechanism. The key steps are:

- Deprotonation of the Alcohol: A base is used to deprotonate the alcohol (R-OH), forming a highly reactive alkoxide (R-O⁻).
- Nucleophilic Attack: The alkoxide, acting as a nucleophile, attacks the carbon atom bonded to the chlorine in **chlorodiphenylmethane**.
- Displacement of the Leaving Group: The chloride ion is displaced, and a new carbon-oxygen bond is formed, resulting in the benzhydryl ether.





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- 3. End-to-end continuous flow synthesis and purification of diphenhydramine hydrochloride featuring atom economy, in-line separation, and flow of molten ammonium salts - Chemical Science (RSC Publishing) [pubs.rsc.org]
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